

Comprehensive Spectroscopic Profiling of 5-Fluoro-4-methylpyridin-3-amine

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Compound of Interest

Compound Name: 5-Fluoro-4-methylpyridin-3-amine

CAS No.: 1402672-74-5

Cat. No.: B11789265

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Executive Summary & Compound Identity

5-Fluoro-4-methylpyridin-3-amine is a tri-substituted pyridine derivative characterized by the interplay of an electron-donating amine group, an electron-withdrawing fluorine atom, and a sterically significant methyl group. Accurate structural assignment relies on distinguishing it from its isomers (e.g., 3-fluoro-5-methylpyridin-4-amine) using specific scalar couplings observed in NMR (

,

).

Property	Data
IUPAC Name	5-Fluoro-4-methylpyridin-3-amine
CAS Number	1402672-74-5
Molecular Formula	C
	H
	FN
Molecular Weight	126.13 g/mol
Monoisotopic Mass	126.0593 Da
Appearance	Off-white to pale yellow solid
Solubility	DMSO, Methanol, Chloroform

Mass Spectrometry (MS) Profiling

Mass spectrometry provides the primary confirmation of molecular weight. For fluorinated pyridines, the isotopic pattern is distinct due to the lack of

Cl or

Br isotopes, but fragmentation often involves the loss of HF or HCN.

Experimental Protocol (LC-MS)

- Ionization Source: Electrospray Ionization (ESI) in Positive Mode (+ve).
- Mobile Phase: Acetonitrile : Water (0.1% Formic Acid).
- Flow Rate: 0.5 mL/min.

Diagnostic Ions

Ion Type	m/z (Observed)	Interpretation
	127.1	Protonated molecular ion (Base Peak).
	149.1	Sodium adduct (common in unbuffered solvents).
	253.2	Protonated dimer (concentration dependent).
Fragment	~107.1	Loss of F (uncommon in soft ESI) or HF.

Analyst Note: The presence of a clean $[M+H]^+$ peak at 127.1 without significant $M+2$ isotopic abundance (ruling out Cl/Br contaminants) is the first checkpoint for purity.

Infrared Spectroscopy (FT-IR)

IR analysis confirms the functional groups, specifically the primary amine and the fluorinated heteroaromatic core.

Key Vibrational Modes

Wavenumber (cm)	Functional Group	Assignment
3400 - 3300	Primary Amine (-NH)	N-H stretching (Doublet: asymmetric & symmetric).
2950 - 2920	Methyl (-CH)	C-H stretching (Weak).
1620 - 1590	Pyridine Ring	C=N / C=C skeletal vibrations (Aromatic breathing).
1250 - 1150	Aryl Fluoride (C-F)	C-F stretching (Strong, broad band).
850 - 800	C-H Bending	Out-of-plane bending (isolated aromatic protons).

Nuclear Magnetic Resonance (NMR)

NMR is the definitive tool for structural elucidation. The presence of Fluorine-19 (spin 1/2, 100% abundance) introduces characteristic splitting patterns in both

H and

C spectra.

¹H NMR Data (400 MHz, DMSO-)

The proton spectrum is defined by two aromatic singlets (one significantly split by fluorine) and a methyl doublet.

Shift (, ppm)	Multiplicity	Integration	Assignment	Coupling Constants ()
8.15 - 8.25	Doublet (or br s)	1H	H6 (Adj. to N, Ortho to F)	Hz
7.80 - 7.90	Singlet	1H	H2 (Adj. to N, Ortho to NH)	Negligible F coupling ()
5.10 - 5.40	Broad Singlet	2H	-NH	Exchangeable
2.05 - 2.15	Doublet	3H	-CH (Pos 4)	Hz

Mechanistic Interpretation of Couplings:

- H6 (Position 6): Located between the Ring Nitrogen and the Fluorine at Position 5. While ortho-fluorine coupling in benzene is large (8-10 Hz), in pyridine systems, the coupling can be compressed depending on the dihedral angle and substituent effects. It typically appears as a distinct doublet.
- H2 (Position 2): Located between the Ring Nitrogen and the Amine at Position 3. It is para to the Fluorine (5-position). Para-coupling () is usually zero or unresolved broadening, resulting in a singlet.
- Methyl (Position 4): Located ortho to the Fluorine. Long-range coupling () is consistently observed, splitting the methyl signal into a clear doublet (Hz). This is the diagnostic fingerprint for the 4-Me-5-F regioisomer.

¹F NMR (376 MHz, DMSO-)

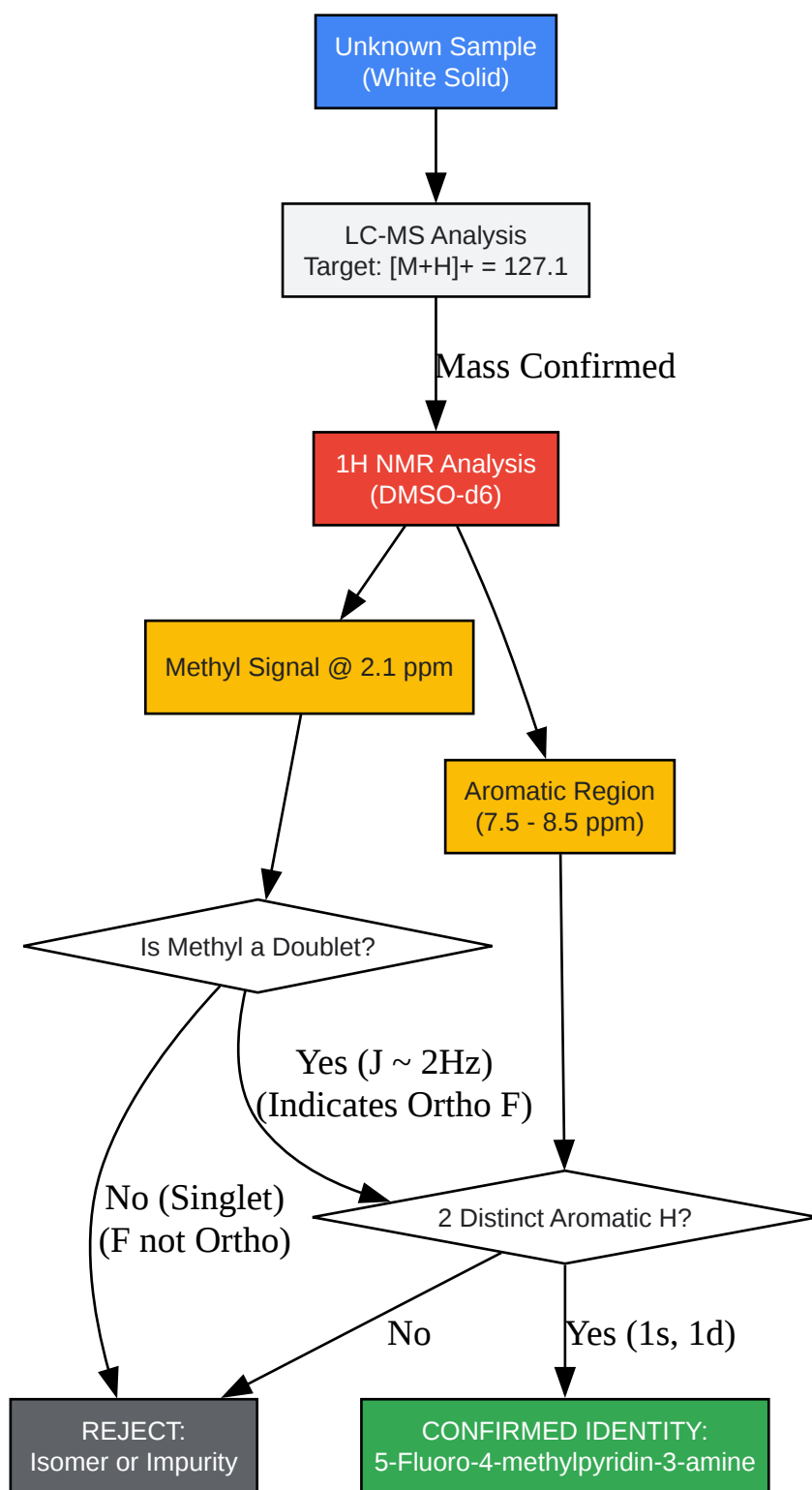
- Chemical Shift:

-130.0 to -140.0 ppm (Typical for pyridyl fluorides).

- Multiplicity: Decoupled spectra show a singlet. Coupled spectra show complex splitting due to H6 and Methyl protons.

Structural Elucidation Logic & Workflow

The following diagram illustrates the decision matrix for validating this specific isomer against potential by-products (e.g., 4-amino-isomer or non-fluorinated impurities).



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Figure 1: Analytical workflow for the structural validation of **5-Fluoro-4-methylpyridin-3-amine**, highlighting the critical methyl-fluorine coupling checkpoint.

Experimental Protocols

Sample Preparation for NMR

- Solvent Choice: Use DMSO-
(99.8% D) for optimal solubility and resolution of the amine protons. CDCl₃ may cause the amine peak to broaden or merge with the baseline.
- Concentration: Dissolve 5-10 mg of the solid amine in 0.6 mL of solvent.
- Filtration: If the solution is cloudy (presence of inorganic salts from synthesis), filter through a cotton plug into the NMR tube.

Synthesis Context (For Reference)

While this guide focuses on characterization, understanding the origin aids in impurity profiling. This compound is typically accessed via:

- Nitration of 3-fluoro-4-methylpyridine.
- Reduction of the resulting nitro-intermediate (using Fe/NHCl or Pd/C hydrogenation).
 - Impurity Alert: Look for residual Nitro peaks (downfield shift) or des-fluoro analogs (loss of splitting).

References

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